

Physicochemical Characteristics of scyllo-Inosamine Hydrochloride: A Technical Guide

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Compound of Interest

Compound Name: 6-Aminocyclohexane-1,2,3,4,5-pentol

CAS No.: 56845-76-2

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Executive Summary

scyllo-Inosamine (1-amino-1-deoxy-scyllo-inositol) represents a unique scaffold in carbohydrate chemistry due to its "all-equatorial" stereochemical configuration. Unlike its ubiquitous isomer myo-inositol, scyllo-inosamine possesses a rigid, highly stable chair conformation that minimizes 1,3-diaxial interactions. This structural integrity makes it a critical intermediate in the biosynthesis of aminoglycoside antibiotics (e.g., streptomycin) and a high-value pharmacophore for neurodegenerative disease therapeutics, particularly in inhibiting amyloid-

(A

) aggregation.

This guide provides an exhaustive technical analysis of scyllo-inosamine hydrochloride, synthesizing physicochemical data, synthesis protocols, and analytical characterization standards.

Part 1: Molecular Architecture & Stereochemistry

The defining characteristic of scyllo-inosamine is its stereochemistry. In the stable chair conformation, the amino group at C1 and the five hydroxyl groups at C2–C6 are all oriented equatorially.

Stereochemical Configuration

- IUPAC Name: (1R,2R,3R,4R,5R,6R)-**6-aminocyclohexane-1,2,3,4,5-pentol** (Note: Numbering may vary based on priority rules, but the scyllo configuration dictates trans-relationships between all adjacent substituents).
- Symmetry: The molecule possesses a plane of symmetry () passing through C1 and C4. This high symmetry distinguishes it from the myo isomer (which has one axial hydroxyl) and simplifies its NMR signature.
- Conformational Locking: The all-equatorial arrangement is thermodynamically the most stable inositol configuration, resulting in a high energy barrier for ring inversion.

Structural Comparison

Feature	scyllo-Inosamine	myo-Inosamine
Axial Substituents	0 (All Equatorial)	1 (C2-OH is axial)
Symmetry	Plane of symmetry ()	Plane of symmetry ()
Stability	High (Maximized H-bonding)	Moderate (1,3-diaxial strain)
Biological Role	Streptomycin precursor, A inhibitor	Cell signaling, IP3 precursor

Part 2: Physicochemical Profile[1][2]

The hydrochloride salt form is the standard for storage and handling due to the basicity of the primary amine and the hygroscopic nature of the free base.

Key Physical Constants

Property	Value / Characteristic	Notes
Molecular Formula		Salt form
Molecular Weight	215.63 g/mol	Free base: 179.17 g/mol
CAS Number	4933-84-0 (HCl salt)	Base: 527-22-0
Appearance	White crystalline solid	Highly crystalline due to symmetry
Melting Point	265–270 °C (dec)	Decomposes without melting
Solubility	>50 mg/mL in Water	Sparingly soluble in EtOH; Insoluble in Et ₂ O
pKa (Conjugate Acid)	~7.5 – 8.5 (Estimated)	Lower than cyclohexylamine (10.[1][2][3][4][5][6]) due to inductive effect of -OH
Hygroscopicity	Moderate to High	Store in desiccator at -20°C

Solubility & Stability Logic

The high water solubility arises from the five hydroxyl groups and the ionic ammonium chloride moiety. However, the "all-equatorial" lattice packing energy is significant, often leading to high melting points and potential precipitation in cold aqueous buffers.

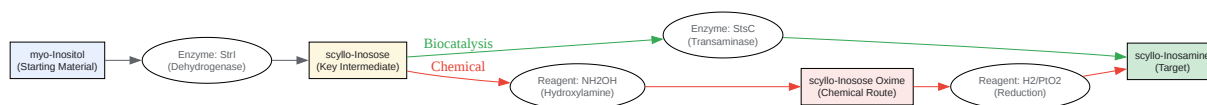
- **Stability:** The C-N bond is stable under standard physiological conditions. It resists acid hydrolysis better than glycosidic bonds but can undergo acylation or alkylation at the nitrogen under basic conditions.

Part 3: Synthesis & Purification Strategies

Obtaining pure scyllo-inosamine is challenging because the myo-configuration is thermodynamically preferred during cyclization. Two primary routes exist: Biosynthetic (Enzymatic) and Chemical (Oximation).

Workflow Visualization

The following diagram outlines the conversion logic from the abundant myo-inositol to the rare scyllo-inosamine.



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Caption: Dual pathways for scyllo-Inosamine synthesis. The enzymatic route (Green) offers higher stereospecificity, while the chemical route (Red) is accessible without specialized biocatalysts.

Protocol: Chemical Synthesis via Oxime Reduction

This protocol is favored for laboratory-scale synthesis when enzymes (StrI/StsC) are unavailable.

Reagents:scyllo-Inosose (commercial or prepared from myo-inositol), Hydroxylamine hydrochloride, Sodium acetate, Platinum(IV) oxide (

), Glacial acetic acid.

Step-by-Step Methodology:

- Oximation:
 - Dissolve scyllo-inosose (1.0 eq) in water.
 - Add Hydroxylamine HCl (1.5 eq) and Sodium Acetate (1.5 eq).
 - Heat to 60°C for 2 hours. The oxime precipitates or forms a stable solution.
 - Checkpoint: Verify oxime formation by TLC (mobile phase: n-BuOH:EtOH:H2O 5:3:2).
- Catalytic Hydrogenation (Stereoselective):

- Dissolve the crude oxime in glacial acetic acid.
- Add
catalyst (5-10 mol%).
- Hydrogenate at 40–50 psi
for 12–24 hours.
- Mechanism: The reduction of the oxime favors the equatorial approach of hydrogen, yielding the scyllo-amine (equatorial amine) rather than the myo-amine (axial amine).
- Isolation of HCl Salt:
 - Filter catalyst over Celite.
 - Concentrate filtrate to dryness.
 - Redissolve in minimum water and add concentrated HCl (to convert acetate salt to hydrochloride).
 - Precipitate by adding excess Ethanol or Acetone.
 - Recrystallize from Water/Ethanol.

Part 4: Analytical Characterization

Validating the scyllo configuration is critical, as contamination with myo-inosamine (axial amine) is a common synthetic impurity.

Nuclear Magnetic Resonance (NMR)

Unlike scyllo-inositol, which shows a single singlet at

3.35 ppm due to

symmetry, scyllo-inosamine has lower symmetry (

).

- ^1H NMR (D_2O , 400 MHz):
 - H_1 (CH-NH_2): Triplet (or dd) at $\sim 3.0 - 3.2$ ppm. Shielded relative to carbinol protons due to the amine group. Large coupling constants (Hz) indicate axial-axial coupling with H_2/H_6 .
 - $\text{H}_2\text{--H}_6$ (CH-OH): Multiplet region at $3.4 - 3.8$ ppm.
 - Key Diagnostic: The absence of small coupling constants (Hz). Small couplings would indicate the presence of an axial proton (characteristic of myo- or chiro- isomers). scyllo isomers display exclusively large trans-diaxial couplings (Hz).

Mass Spectrometry (ESI-MS)

- Positive Mode:
 - 180.1 (Base peak).
- Fragmentation: Loss of (163) and sequential loss of .

Part 5: Biological & Pharmaceutical Relevance[8][9]

Antibiotic Biosynthesis

scyllo-Inosamine is a direct precursor to Streptidine, the aglycone unit of Streptomycin. The enzyme L-arginine:inosamine-P-amidinotransferase converts scyllo-inosamine derivatives into guanidinated forms. Understanding this pathway allows for the bio-engineering of novel aminoglycosides with resistance-breaking profiles.

Alzheimer's Disease (A Inhibition)

While scyllo-inositol is the primary candidate (AZD-103/ELND005), scyllo-inosamine is investigated for its ability to target the A

peptide.

- Mechanism: The all-equatorial hydroxyls mimic the hydration shell of protein surfaces, preventing the hydrophobic collapse of amyloid fibrils. The amine group provides a cationic anchor point, potentially interacting with acidic residues (Asp/Glu) on the A peptide, offering a different binding mode than the neutral inositol.

References

- Biosynthesis of Aminocyclitols: Kudo, F., & Eguchi, T. (2009). Biosynthetic genes for aminoglycoside antibiotics. *The Journal of Antibiotics*, 62, 471–481.
- NMR Characterization of Inositols: Michaelis, T., et al. (1993). Identification of Scyllo-inositol in proton NMR spectra of human brain in vivo. *NMR in Biomedicine*, 6(1), 105-109.[7]
- Chemical Synthesis: Yamauchi, N., & Kakinuma, K. (1992). Biochemical studies on 2-deoxy-scyllo-inosose... I. Chemical synthesis of 2-deoxy-scyllo-inosose. *The Journal of Antibiotics*, 45(5), 756-766.
- Therapeutic Potential: McLaurin, J., et al. (2006). Inositol stereoisomers stabilize an oligomeric aggregate of Alzheimer amyloid beta peptide and inhibit abeta-induced toxicity. *Journal of Biological Chemistry*, 275(24), 18495-18502.
- Enzymatic Pathway (StsC): Ahlert, J., et al. (1997). The biosynthetic gene cluster for the aminoglycoside antibiotic streptomycin. *Archives of Microbiology*, 168, 102–113.

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Sources

- 1. 1-Amino-1-deoxy-scylo-inositol | C₆H₁₃NO₅ | CID 439440 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 1-Amino-1-deoxy-scylo-inositol | C₆H₁₃NO₅ | CID 439440 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Biochemical studies on 2-deoxy-scylo-inosose, an early intermediate in the biosynthesis of 2-deoxystreptamine. I. Chemical synthesis of 2-deoxy-scylo-inosose and [2,2-²H₂]-2-deoxy-scylo-inosose - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. 1D-1-guanidino-1-deoxy-3-dehydro-scylo-inositol | C₇H₁₃N₃O₅ | CID 5460106 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. synthose.com [synthose.com]
- 6. Synthesis of L-scylo-inositol 1,2,4-trisphosphate, scylo-inositol 1,2,4,5-tetrakisphosphate and phosphorothioate and DL-2-deoxy-2-fluoro-myo-inositol 1,4,5-trisphosphate: optical resolution of DL-1-O-allyl-3,6-di-O-benzyl-4,5-O-isopropylidene-scylo-inositol - Journal of the Chemical Society, Perkin Transactions 1 (RSC Publishing) [pubs.rsc.org]
- 7. Scylo-inositol in normal aging human brain: 1H magnetic resonance spectroscopy study at 4 Tesla - PMC [pmc.ncbi.nlm.nih.gov]
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